

RU5135 proper disposal procedures

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Compound of Interest

Compound Name: RU5135

Cat. No.: B3430402

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Clarification Regarding RU5135

Initial research indicates that "**RU5135**" refers to a K&N Universal Clamp-On Air Filter, a consumer automotive product, and not a chemical compound used in laboratory research.^{[1][2]} The associated safety data sheets found relate to filter oil and cleaner, not a specific chemical substance designated **RU5135**.^{[3][4][5][6][7]}

Therefore, the requested information on proper disposal procedures for a laboratory chemical, including quantitative data, experimental protocols, and signaling pathway diagrams, is not applicable to this product. The disposal of the air filter itself would fall under general waste management guidelines for automotive parts.^{[8][9]}

Should you have a different designation for the chemical compound of interest, please provide the correct identifier to proceed with your request for safety and disposal information.

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References

- 1. jmautosports.com [jmautosports.com]
- 2. oreillyauto.com [oreillyauto.com]

- 3. xtremediesel.com [xtremediesel.com]
- 4. industrialfluidsmfg.twinoils.com [industrialfluidsmfg.twinoils.com]
- 5. unifilter.com [unifilter.com]
- 6. webcdn.intercars.eu [webcdn.intercars.eu]
- 7. webcdn.intercars.eu [webcdn.intercars.eu]
- 8. extapps.dec.ny.gov [extapps.dec.ny.gov]
- 9. sagicofim.com [sagicofim.com]
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